

Vilazodone D8: Technical Specifications & Bioanalytical Application Guide

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Compound of Interest

Compound Name: Vilazodone D8

Cat. No.: B1191649

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Executive Summary

Vilazodone D8 (Vilazodone-d8) is the stable isotope-labeled analog of Vilazodone, a multimodal serotonergic antidepressant.^{[1][2][3]} It serves as the "Gold Standard" Internal Standard (IS) for the quantification of Vilazodone in complex biological matrices (plasma, serum, urine) via LC-MS/MS.^{[1][2]} Its utility stems from its ability to perfectly mimic the ionization efficiency, chromatographic retention, and extraction recovery of the analyte while remaining spectrally distinct due to the +8 Da mass shift.^[1]

Part 1: Chemical Identity & Physicochemical Properties

The following data constitutes the definitive chemical identity for research and regulatory documentation.

Table 1: Physicochemical Specifications

Property	Specification
Chemical Name	5-(4-(4-(5-cyano-1H-indol-3-yl)butyl)piperazin-1-yl-2,2,3,3,5,5,6,6-d8)benzofuran-2-carboxamide
Common Name	Vilazodone-d8
CAS Number	1794789-93-7 (Free Base)
Molecular Formula	C ₂₆ H ₁₉ D ₈ N ₅ O ₂
Molecular Weight	449.57 g/mol (vs. 441.52 g/mol for Unlabeled)
Isotopic Purity	≥ 99% Deuterated forms (d1-d8)
Solubility	DMSO (>30 mg/mL), Methanol (Slightly), Water (Insoluble)
pKa	~7.6 (Piperazine nitrogen)
Appearance	Off-white to pale yellow solid

Structural Analysis

The deuterium labeling is located on the piperazine ring (positions 2,2,3,3,5,5,6,6).[1] This placement is strategic:

- **Metabolic Stability:** The piperazine ring is a site of oxidative metabolism.[1] Deuteration here can kinetically stabilize the molecule (Kinetic Isotope Effect), although for use as an IS, the primary goal is mass differentiation.[1]
- **Fragmentation Retention:** In MS/MS, the piperazine core often remains intact in primary daughter ions, ensuring the mass shift is preserved in the transition (e.g., m/z 450 → 205).[1]

Part 2: Self-Validating Bioanalytical Protocol (LC-MS/MS)

This section details a proven workflow for quantifying Vilazodone in human plasma using **Vilazodone D8**. [1][4] This protocol is designed to meet FDA/EMA bioanalytical method validation guidelines.[1]

Reagent Preparation

- Stock Solution: Dissolve 1 mg **Vilazodone D8** in 1 mL DMSO to yield 1 mg/mL. Store at -20°C.
- Working IS Solution: Dilute stock in 50% Methanol/Water to 100 ng/mL. Prepare fresh daily to prevent sorption to glass.[1]

Sample Preparation (Liquid-Liquid Extraction)

- Rationale: LLE is superior to Protein Precipitation (PPT) for Vilazodone because it removes phospholipids that cause matrix effects (ion suppression) at the retention time.[1][2]

Step-by-Step Protocol:

- Aliquot: Transfer 200 µL human plasma into a clean glass tube.
- Spike: Add 20 µL of **Vilazodone D8** Working IS Solution (100 ng/mL). Vortex 10s.
- Basify: Add 100 µL 0.1 M NaOH. (Vilazodone is basic; high pH ensures it is uncharged and extracts into the organic phase).[1]
- Extract: Add 2 mL TBME (tert-Butyl methyl ether).
- Agitate: Mechanical shaker for 10 mins. Centrifuge at 4000 rpm for 5 mins.
- Concentrate: Transfer supernatant to a clean vial. Evaporate to dryness under N₂ stream at 40°C.
- Reconstitute: Dissolve residue in 200 µL Mobile Phase.

LC-MS/MS Parameters

- Column: C18 Reverse Phase (e.g., Waters XBridge C18, 50 x 2.1 mm, 3.5 µm).[1][2]
- Mobile Phase: Isocratic elution.[1][4][5] Acetonitrile : 5mM Ammonium Acetate (70:30 v/v) + 0.1% Formic Acid.[1]
- Flow Rate: 0.4 mL/min.[1]

- Run Time: ~3.0 minutes.

Table 2: Mass Spectrometry Transitions (MRM)

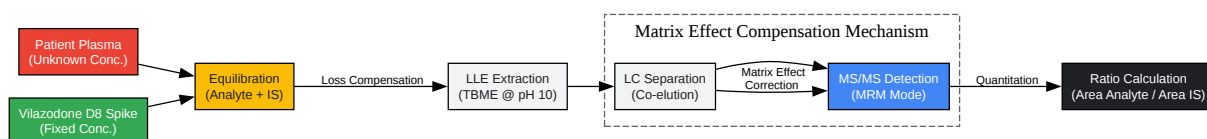
Analyte	Precursor Ion (Q1)	Product Ion (Q3)	Collision Energy (eV)	Dwell Time (ms)
Vilazodone	m/z 442.2 [M+H] ⁺	m/z 155.1	35	100
Vilazodone D8	m/z 450.2 [M+H] ⁺	m/z 157.1*	35	100

> Note on Transitions: While the parent mass shift is +8 Da, the fragment m/z 157 indicates that the specific daughter ion retains only 2 deuterium atoms, or the fragmentation pathway involves a rearrangement.[1] An alternative transition of 450.2 → 205.1 retains the full piperazine ring and the +8 Da shift.[1] Researchers should optimize for the transition offering the highest signal-to-noise ratio on their specific instrument.

Part 3: Mechanistic Visualization

Workflow Logic: Isotope Dilution Mass Spectrometry (IDMS)

The following diagram illustrates the self-correcting nature of using **Vilazodone D8**. [1] Because the D8 analog co-elutes with the analyte, any signal suppression caused by the plasma matrix affects both equally, cancelling out the error in the final ratio calculation. [1]



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Figure 1: The Isotope Dilution workflow. The co-elution of **Vilazodone D8** ensures that extraction losses and ionization suppression (Matrix Effects) are mathematically nullified in the final ratio.[1]

Part 4: Synthesis & Stability Considerations

Synthesis Route Overview

Vilazodone D8 is typically synthesized via a convergent route involving Piperazine-d8.[1][2]

- Precursor: Piperazine-d8 (fully deuterated) is reacted with 5-cyanoindole derivatives.[1][2]
- Coupling: The deuterated intermediate is coupled with the benzofuran moiety.[1]
- Purification: High-performance flash chromatography is required to remove partially deuterated isotopologues (d0-d7), which could interfere with the unlabeled analyte channel. [1][2]

Stability & Handling[1][2][3][6]

- Light Sensitivity: Vilazodone is light-sensitive.[1][2] All D8 working solutions must be stored in amber glass vials.[1]
- Protium Exchange: The deuterium atoms on the piperazine ring are non-exchangeable under physiological pH.[1] However, exposure to extremely acidic conditions (pH < 1) for prolonged periods at high temperatures could theoretically induce exchange.[1] The extraction protocol (pH 10) is safe.[1]

References

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